

Heptyl crotonate molecular weight and formula

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Compound of Interest

Compound Name: *Heptyl crotonate*

Cat. No.: B093458

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An In-depth Technical Guide to **Heptyl Crotonate**: Molecular Weight and Formula

For researchers, scientists, and professionals in drug development, a precise understanding of a compound's fundamental chemical properties is paramount. This guide provides a focused overview of the molecular weight and chemical formula of **heptyl crotonate**.

Heptyl crotonate, also known by its systematic name heptyl but-2-enoate, is an organic compound classified as an ester of crotonic acid and heptanol.^[1] Its chemical identity is defined by its specific arrangement of atoms, which is represented by its molecular formula, and the cumulative mass of these atoms, given by its molecular weight.

Physicochemical Data Summary

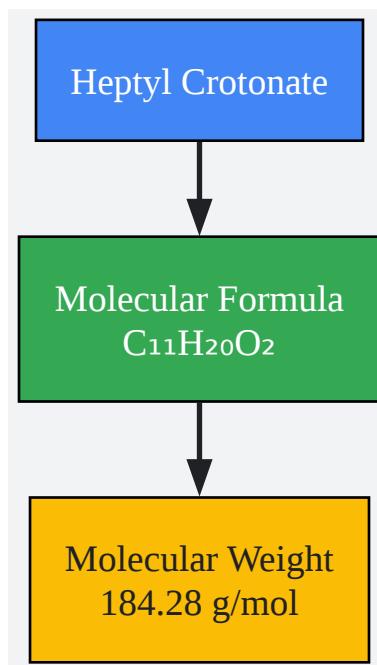
The essential quantitative data for **heptyl crotonate** is summarized in the table below. This information is fundamental for experimental design, stoichiometric calculations, and analytical characterization.

| Property | Value |
|-------------------|--|
| Molecular Formula | $C_{11}H_{20}O_2$ |
| Molecular Weight | 184.28 g/mol |
| CAS Number | 16930-99-7 |
| Appearance | Colorless to pale yellow liquid (est.) |
| Boiling Point | 229.00 to 231.00 °C @ 760.00 mm Hg |
| Flash Point | 105.56 °C (222.00 °F) |
| Density | 0.889 g/cm ³ |

Data sourced from multiple chemical suppliers and databases.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Core Molecular Attributes

The molecular formula, $C_{11}H_{20}O_2$, indicates that each molecule of **heptyl crotonate** contains 11 carbon atoms, 20 hydrogen atoms, and 2 oxygen atoms.[\[1\]](#)[\[2\]](#)[\[3\]](#) The molecular weight is approximately 184.28 grams per mole, a value derived from the sum of the atomic weights of its constituent atoms.[\[2\]](#)[\[3\]](#)



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Caption: Logical flow from compound identity to its molecular formula and weight.

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